

# Olorofim efficacy difficult-to-treat molds

## Lomentospora prolificans

**Author:** Smolecule Technical Support Team. **Date:** February 2026

### Compound Focus: Olorofim

CAS No.: 1928707-56-5

Cat. No.: S527707

[Get Quote](#)

## Efficacy Data from Clinical and Preclinical Studies

Evidence from recent clinical trials and case reports supports **olorofim**'s potential as a treatment for invasive infections caused by resistant molds.

### Clinical Trial Outcomes

A pivotal phase 2b study evaluated **olorofim** in patients with invasive fungal diseases and limited treatment options. The results for infections caused by *L. prolificans* and *Scedosporium* spp. were promising [1] [2].

Pathogen	Global Response at Day 42	Global Response at Day 84	All-Cause Mortality at Day 84
<i>Lomentospora prolificans</i> (n=26)	42.3% (11/26) [3]	73.1% (19/26) [3]	11.5% (3/26) [3]
<i>Scedosporium</i> spp. (n=22)	Information not specified in search results	Information not specified in search results	Information not specified in search results

Pathogen	Global Response at Day 42	Global Response at Day 84	All-Cause Mortality at Day 84
Overall Trial Population (n=202)	28.7% (58/202) [2]	27.2% (55/202) [2]	16.3% (33/202) [2]

> **Note on Response Criteria:** In the phase 2b trial, "global response" was a composite of clinical, radiological, and mycological outcomes. When "stable disease" was classified as a success, the response rates for *L. prolificans* infections were 76.9% at day 42 and 73.1% at day 84 [3].

## Supporting Case Report Evidence

- **Successful Treatment in a Child:** An 8-year-old immunocompetent child with *L. prolificans* knee tendonitis, synovitis, and osteomyelitis was successfully treated with **olorofim** after failing conventional therapy. The infection had not recurred two years after diagnosis [4] [3].
- **Management of Disseminated Infection:** A 56-year-old female with disseminated *L. prolificans* infection (involving blood, spine, lungs, and other organs) showed improvement after 6 months of **olorofim** monotherapy, following the failure of combination antifungal therapy and surgery [3].

## In Vitro Susceptibility and Resistance Data

Quantitative laboratory data confirms **olorofim**'s potent activity against resistant pathogens at the cellular level.

Antifungal Agent	Typical MIC/MEC against * <i>L. prolificans</i> *	Typical MIC against <i>Scedosporium</i> spp.
<b>Olorofim</b>	Low MIC (e.g., 0.06 µg/mL in a clinical case [3])	Low MIC (Mode MIC: 0.03 µg/mL for <i>S. apiospermum</i> complex) [5]
<b>Voriconazole</b>	High MIC (Intrinsic resistance) [5]	Variable / High MIC [5]
<b>Amphotericin B</b>	High MIC (Intrinsic resistance) [5]	High MIC [5]

Antifungal Agent	Typical MIC/MEC against *L. prolificans*	Typical MIC against <i>Scedosporium</i> spp.
Terbinafine	Information not specified in search results	Information not specified in search results

> **Note:** MIC stands for Minimum Inhibitory Concentration. A lower MIC value indicates greater potency of the drug against the pathogen.

## Experimental Protocols for Key Studies

For researchers aiming to replicate or build upon these findings, the methodologies from key studies are outlined below.

### In Vitro Susceptibility Testing [5]

- **Objective:** To determine the Minimum Inhibitory Concentration (MIC) of **olorofim** and comparator antifungals against clinical isolates of *Scedosporium* spp. and *L. prolificans*.
- **Methodology:**
  - **Isolate Identification:** Confirm species-level identification using DNA sequencing of the ITS and  $\beta$ -tubulin genes.
  - **Antifungal Agents:** Prepare stock solutions of **olorofim** and comparator drugs.
  - **Broth Microdilution:** Perform susceptibility testing according to the standard reference method (CLSI M38). Briefly, prepare serial two-fold dilutions of the antifungal in a liquid medium, inoculate with a standardized conidial suspension, and incubate.
  - **Endpoint Reading:** The MIC for **olorofim** is recorded as the lowest concentration that produces 100% visual inhibition of fungal growth compared to the drug-free control.
- **Data Analysis:** Calculate modal MICs and MIC ranges for each species.

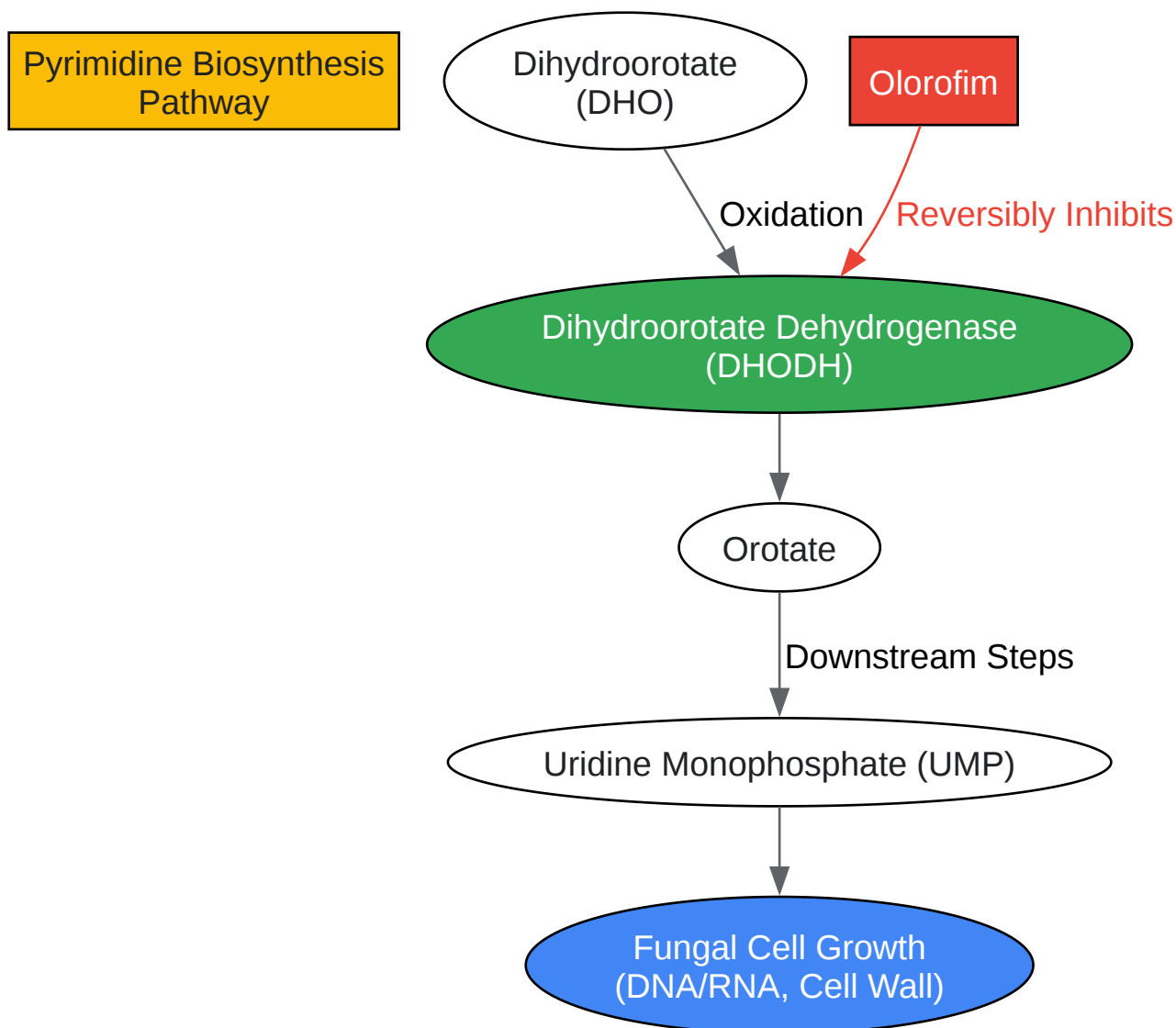
### Phase 2b Clinical Trial Design [1] [2]

- **Objective:** To evaluate the efficacy and safety of **olorofim** in patients with invasive fungal diseases who have few or no alternative therapeutic options.
- **Study Design:** Single-arm, open-label, multicenter trial.

- **Participants:** Patients aged  $\geq 16$  years with proven invasive fungal disease or probable invasive pulmonary aspergillosis, refractory to or intolerant of standard therapies.
- **Intervention:**
  - **Dosing:** Oral **olorofim**. Initial loading dose (150 mg twice on day 1), followed by a fixed maintenance dose (90 mg twice daily) for up to 84 days in the main treatment phase. Extended therapy was available if needed.
- **Primary Endpoint:** Global response (composite of clinical, radiological, and mycological response) at Day 42, adjudicated by a Data Review Committee.
- **Safety Assessment:** Monitor and record adverse events, with specific attention to liver enzyme elevations.

## Olorofim's Mechanism of Action

**Olorofim**'s unique mechanism disrupts a fundamental biochemical pathway in fungi. The diagram below illustrates this targeted process.



[Click to download full resolution via product page](#)

This novel mechanism explains the lack of cross-resistance with existing antifungal classes like azoles and polyenes [6].

Based on the current evidence, **olorofim** is a highly promising therapeutic option for invasive infections caused by *Lomentospora prolificans* and *Scedosporium* species. Its development addresses a critical unmet need in medical mycology.

#### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Olorofim for the treatment of invasive fungal diseases in ... [sciencedirect.com]
2. Olorofim for the treatment of invasive fungal diseases in ... [vivo.weill.cornell.edu]
3. Case Commentary: Successful use of olorofim for the ... [pmc.ncbi.nlm.nih.gov]
4. Successful use of olorofim for the treatment ... [pubmed.ncbi.nlm.nih.gov]
5. In Vitro Activity of the Novel Antifungal Olorofim against ... [pmc.ncbi.nlm.nih.gov]
6. Review of the novel antifungal drug olorofim (F901318) [bmcinfectdis.biomedcentral.com]

To cite this document: Smolecule. [Olorofim efficacy difficult-to-treat molds Lomentospora prolificans]. Smolecule, [2026]. [Online PDF]. Available at:  
[<https://www.smolecule.com/products/b527707#olorofim-efficacy-difficult-to-treat-molds-lomentospora-prolificans>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)